

# (1S,3R,5R)-PIM447 dihydrochloride solubility in DMSO vs water

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## Compound of Interest

Compound Name: (1S,3R,5R)-PIM447  
dihydrochloride

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## Technical Support Center: (1S,3R,5R)-PIM447 Dihydrochloride

This guide provides technical information and troubleshooting advice for dissolving and handling **(1S,3R,5R)-PIM447 dihydrochloride** for experimental use.

### Solubility Data

The solubility of **(1S,3R,5R)-PIM447 dihydrochloride** can vary based on the solvent and experimental conditions. Below is a summary of reported solubility values.

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes	Source(s)
DMSO	≥ 46.7 mg/mL	≥ 90.97 mM	Hygroscopic DMSO can significantly reduce solubility; use newly opened solvent. [1][2] The ">" symbol indicates that saturation may not have been reached at this concentration.[1] [2] Other sources report solubility up to 80-95 mg/mL.[3][4]	[1][2][3][4]
Water	50 mg/mL	97.39 mM	Requires sonication to achieve dissolution.[1]	[1]

Note: Some suppliers list the hydrochloride salt of PIM447 as insoluble in water.[3] This discrepancy may be due to differences between the hydrochloride and dihydrochloride salt forms or variations in experimental conditions.

## Experimental Protocols

Adhering to proper preparation methods is crucial for achieving complete dissolution and maintaining the stability of the compound.

### Protocol 1: Preparing a Stock Solution in DMSO

- Solvent Selection: Use fresh, anhydrous-grade DMSO. DMSO is hygroscopic, and absorbed moisture can significantly decrease the solubility of PIM447 dihydrochloride.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Weighing the Compound: Weigh the desired amount of **(1S,3R,5R)-PIM447 dihydrochloride** powder in a sterile vial.
- Solvent Addition: Add the appropriate volume of fresh DMSO to the vial to reach the target concentration.
- Aiding Dissolution: To ensure complete dissolution, gentle warming to 37°C or sonication in an ultrasonic bath is recommended.[\[4\]](#)[\[5\]](#) Vortex briefly to mix.
- Storage: Aliquot the stock solution into tightly sealed vials to avoid repeated freeze-thaw cycles. Store at -20°C for short-term (up to 6 months) or -80°C for long-term (up to 1 year) storage.[\[1\]](#)[\[6\]](#)

#### Protocol 2: Preparing a Solution in Water

- Weighing the Compound: Weigh the desired amount of **(1S,3R,5R)-PIM447 dihydrochloride** powder in a sterile vial.
- Solvent Addition: Add the appropriate volume of sterile, purified water (e.g., Milli-Q or equivalent).
- Aiding Dissolution: This compound requires mechanical energy to dissolve in water. Place the vial in an ultrasonic bath and sonicate until the solution is clear.[\[1\]](#)
- Sterilization: For cell-based assays, it is critical to sterilize the aqueous solution after preparation. Pass the solution through a 0.22 µm sterile filter before use.[\[1\]](#)
- Usage: Aqueous solutions should ideally be prepared fresh for immediate use.[\[7\]](#)

## Troubleshooting & FAQs

Q1: My **(1S,3R,5R)-PIM447 dihydrochloride** is not dissolving completely in DMSO.

- A1: The most common reason is the use of old or improperly stored DMSO that has absorbed moisture from the air.[\[1\]](#)[\[2\]](#)[\[3\]](#) Discard the old solvent and use a fresh, unopened

bottle of anhydrous DMSO. Applying gentle heat (37°C) or sonicating the solution can also help overcome dissolution challenges.[5]

Q2: I read that PIM447 is insoluble in water, but your guide says it is soluble at 50 mg/mL. Which is correct?

- A2: This is a key point of confusion that may arise from different salt forms of the compound. While some datasheets for PIM447 hydrochloride may state it is insoluble in water[3], data for the dihydrochloride salt indicates a solubility of up to 50 mg/mL, provided that sonication is used to facilitate dissolution.[1] Always ensure you are consulting the technical data specific to the dihydrochloride form and employ the recommended dissolution techniques.

Q3: Can I store the stock solution at 4°C?

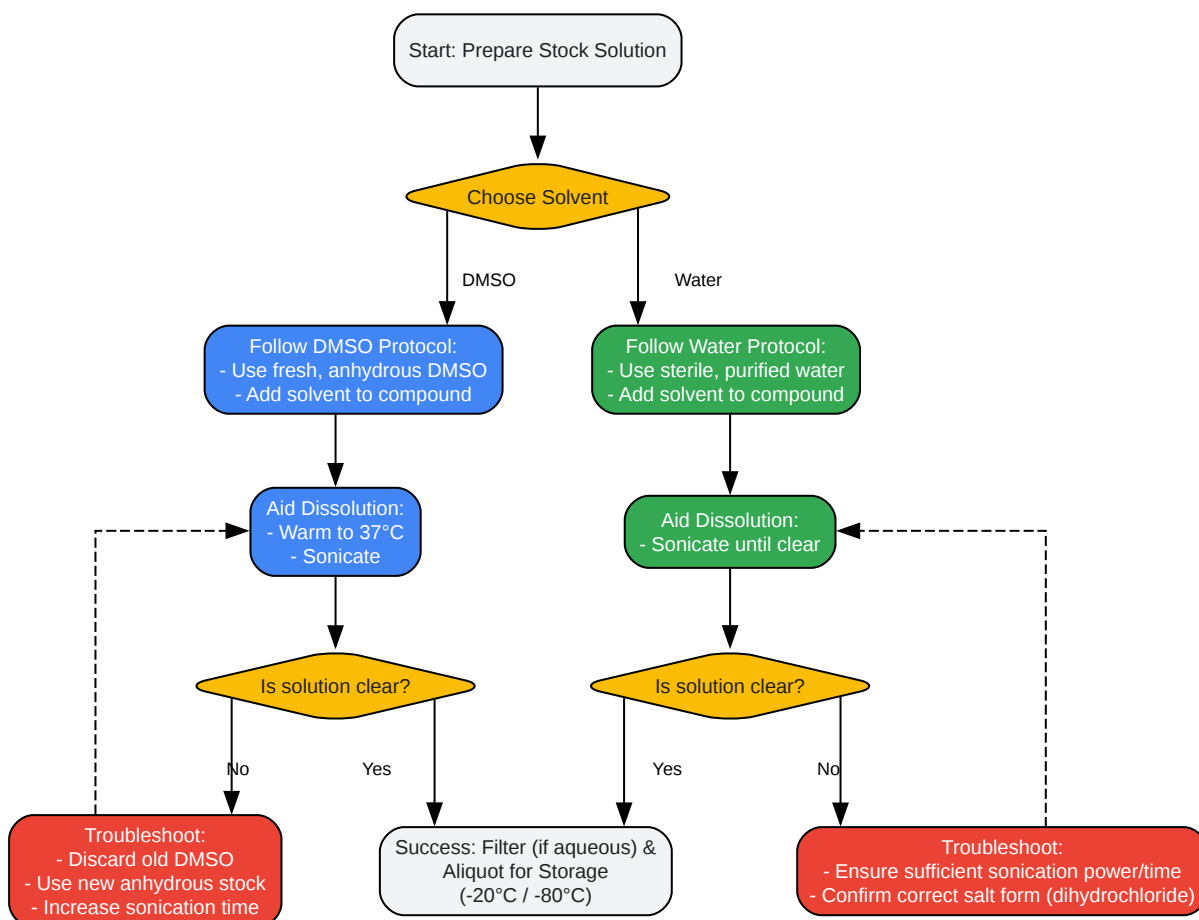
- A3: It is not recommended. For DMSO stock solutions, storage at 4°C is generally limited to a very short period (e.g., up to two weeks), while long-term stability is ensured at -20°C or -80°C.[6] Aqueous solutions are less stable and should be prepared fresh before each experiment.[7]

Q4: How should I prepare the compound for in vivo studies?

- A4: For oral administration, a common formulation involves creating a suspension.[3] A typical vehicle may consist of co-solvents like 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[4] The compound is first dissolved in DMSO, followed by the sequential addition of the other solvents.[4] Always refer to specific in vivo protocols for your experimental model.

## Workflow and Logic Diagrams

The following diagram outlines the decision-making and troubleshooting process for dissolving **(1S,3R,5R)-PIM447 dihydrochloride**.



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Caption: Workflow for dissolving PIM447 dihydrochloride.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.cn [medchemexpress.cn]
- 3. selleckchem.com [selleckchem.com]
- 4. PIM447 | TargetMol [targetmol.com]
- 5. m.elisa-research.com [m.elisa-research.com]
- 6. (1S,3R,5R)-PIM447 dihydrochloride|COA [dcchemicals.com]
- 7. selleckchem.com [selleckchem.com]
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